

Application Note: Comprehensive Analytical Characterization of Oxazol-2-ylmethanamine Hydrochloride

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Compound of Interest

Compound Name: Oxazol-2-ylmethanamine hydrochloride

Cat. No.: B1421370

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**Abstract

This document provides a detailed guide for the comprehensive analytical characterization of **Oxazol-2-ylmethanamine hydrochloride**, a key intermediate in pharmaceutical synthesis. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, emphasizing scientific integrity and regulatory compliance. We detail orthogonal analytical techniques for identity, purity, and assay determination, including spectroscopic and chromatographic methods. Each protocol is grounded in established scientific principles and aligned with international regulatory standards, such as the ICH Q2(R2) guidelines, to ensure data reliability and trustworthiness.

Introduction

Oxazol-2-ylmethanamine hydrochloride is a heterocyclic amine that serves as a valuable building block in medicinal chemistry. The oxazole moiety is a feature of numerous biologically active compounds, making the purity and structural integrity of this precursor paramount.^[1] Rigorous analytical characterization is essential to ensure the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). This involves confirming the chemical identity, quantifying the compound's strength (assay), and identifying and quantifying all potential impurities (organic, inorganic, and residual solvents).

This guide presents a multi-faceted analytical strategy, explaining the causality behind the selection of each method and providing robust, step-by-step protocols. The methodologies are designed to be self-validating systems, incorporating system suitability checks and referencing key validation parameters as stipulated by the International Council for Harmonisation (ICH).[\[2\]](#) [\[3\]](#)

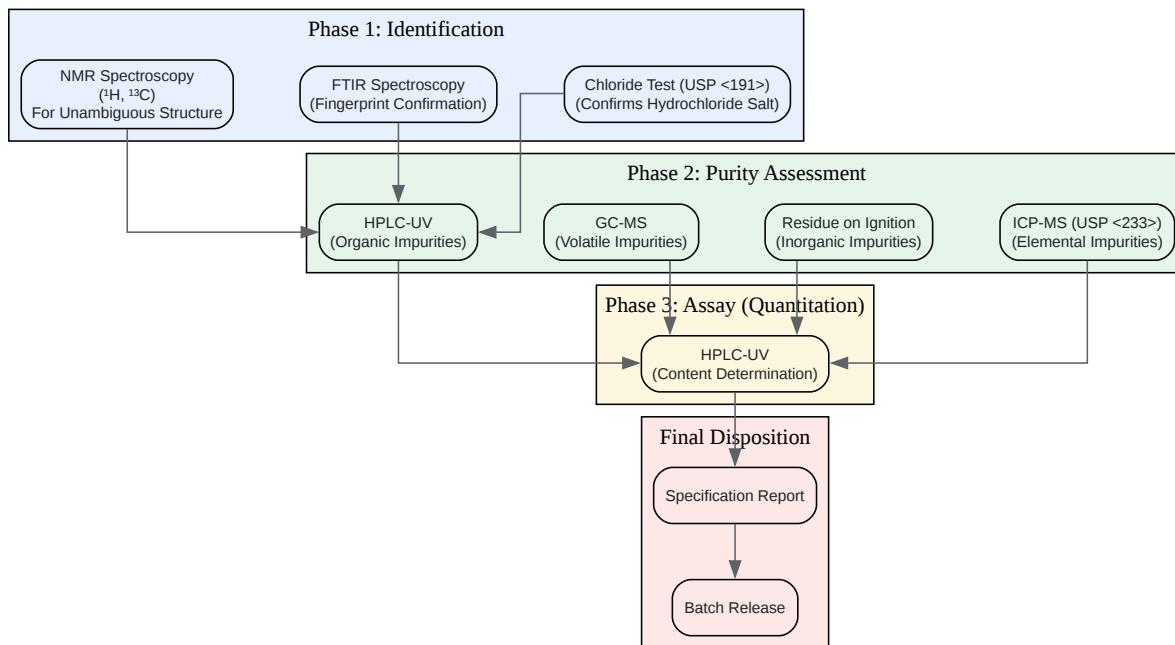
Physicochemical Properties

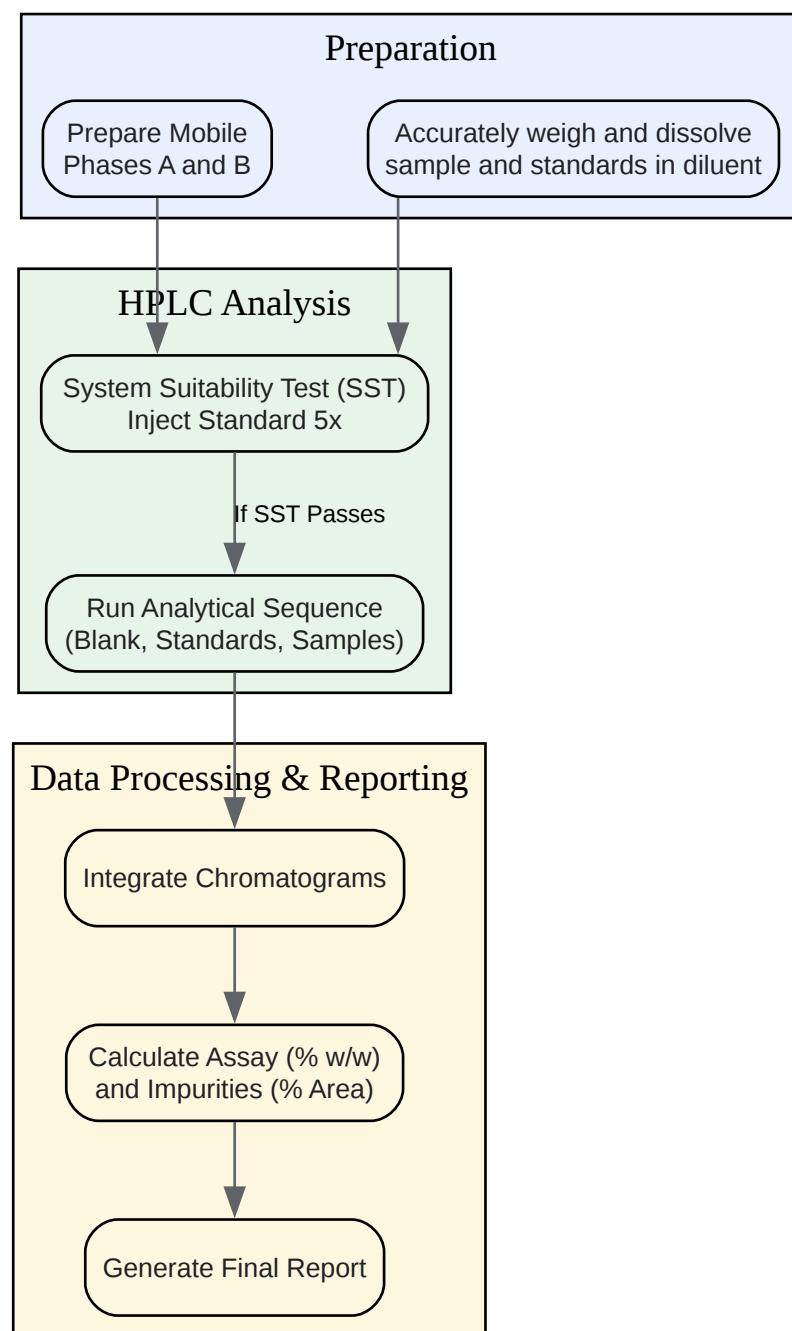
A summary of the key physicochemical properties of **Oxazol-2-ylmethanamine hydrochloride** is provided below.

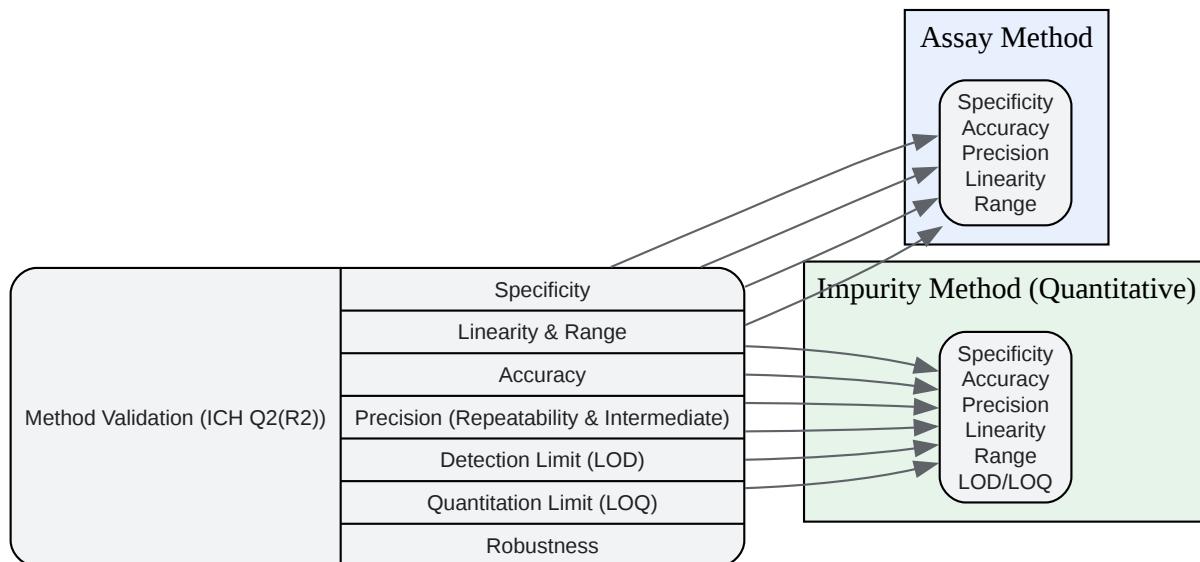
Property	Value	Source
Molecular Formula	C ₄ H ₇ CIN ₂ O	[4]
Molecular Weight	134.56 g/mol	[4]
IUPAC Name	(1,3-oxazol-2-yl)methanamine;hydrochloride	[5]
SMILES	C1=COc2c(N1)C.[H]Cl	[4]
CAS Number	1041053-44-4	[4]

Analytical Characterization Workflow

The overall strategy for characterizing a new batch of **Oxazol-2-ylmethanamine hydrochloride** involves a sequence of tests to confirm identity, quantify impurities, and determine the precise content of the main component.







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- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of Oxazol-2-ylmethanamine Hydrochloride]. BenchChem, [2026]. [Online]

PDF]. Available at: [<https://www.benchchem.com/product/b1421370#analytical-methods-for-characterizing-products-from-oxazol-2-ylmethanamine-hydrochloride>]

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